

An In-depth Technical Guide to (S)-Glycidyl 3-nitrobenzenesulfonate

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Compound of Interest

Compound Name:	(S)-Glycidyl 3-nitrobenzenesulfonate
Cat. No.:	B040534

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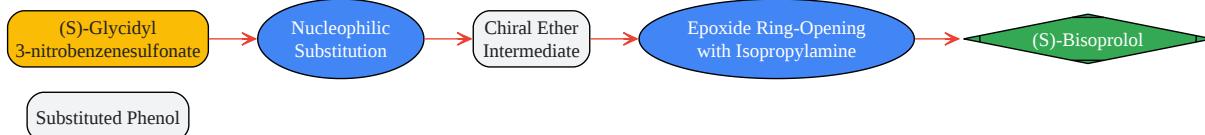
This technical guide provides a comprehensive overview of **(S)-Glycidyl 3-nitrobenzenesulfonate**, a key chiral building block in organic synthesis, particularly for pharmaceutical applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity and Structure

(S)-Glycidyl 3-nitrobenzenesulfonate, often abbreviated as (S)-glycidyl nosylate, is a sulfonate ester that incorporates both a reactive epoxide ring and a good leaving group (3-nitrobenzenesulfonate). This combination makes it a valuable electrophile for introducing the glycidyl moiety in a stereospecific manner.

- IUPAC Name: [(2S)-oxiran-2-yl]methyl 3-nitrobenzenesulfonate.[1][2][3]
- Synonyms: (S)-(+)-Glycidyl nosylate, 3-Nitrobenzenesulfonic Acid (S)-Glycidyl Ester, (S)-Oxiran-2-ylmethyl 3-nitrobenzenesulfonate.[3][4][5]
- CAS Number: 115314-14-2.[1][2][4]
- Molecular Formula: C₉H₉NO₆S.[1][2][4][6]
- Canonical SMILES: C1C(O1)COS(=O)(=O)C2=CC=CC(=C2)--INVALID-LINK--[O-].[1]

Chemical Structure:

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